Characterization & Application Guide: N-Boc-4-bromo-3-formyl-7-methoxyindole

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Compound of Interest

Compound Name:	*N-Boc-4-bromo-3-formyl-7-methoxyindole*
CAS No.:	*1394899-06-9*
Cat. No.:	*B1378342*

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Executive Summary

N-Boc-4-bromo-3-formyl-7-methoxyindole represents a "privileged scaffold" in modern medicinal chemistry, particularly for the synthesis of tricyclic kinase inhibitors and serotonin receptor ligands. Its value lies in its orthogonal reactivity: the C3-aldehyde allows for condensation reactions (e.g., reductive amination, Wittig), while the C4-bromide serves as a handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).

This guide objectively compares this protected building block against its N-H and N-Tosyl analogs, demonstrating why the N-Boc variant offers superior solubility and purification profiles for multi-step synthesis, despite its acid sensitivity.

Structural & Electronic Profiling

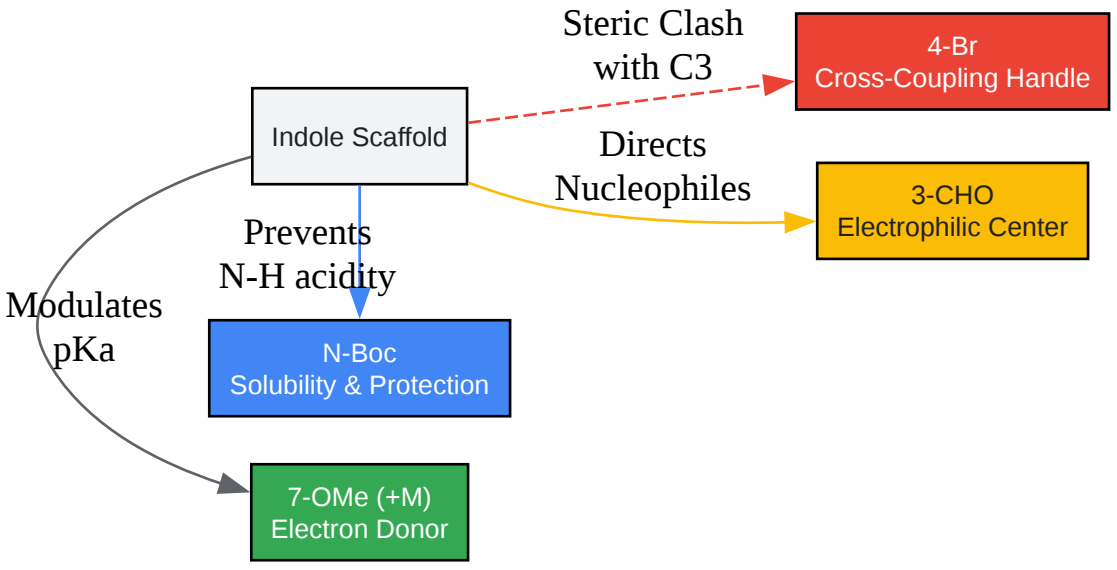
To understand the utility of this intermediate, one must analyze the "push-pull" electronics established by its substitution pattern.

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- 7-Methoxy Group (+M Effect): Increases electron density in the pyrrole ring, making the C3 position highly nucleophilic prior to formylation. In the final product, it modulates solubility and metabolic stability.
- 4-Bromo Substituent (-I Effect, Steric Bulk): The critical handle. Its position at C4 is sterically crowded (peri-interaction with C3-CHO), which can suppress unwanted side reactions at C3 during metalation but requires specialized ligands for efficient cross-coupling.
- N-Boc Protection: The tert-butoxycarbonyl group is electron-withdrawing, dampening the nucleophilicity of the indole. Crucially, it prevents N-arylation during Pd-catalyzed reactions and improves solubility in non-polar solvents (DCM, Toluene) essential for downstream coupling.

Diagram 1: Electronic & Steric Map

This diagram illustrates the competing electronic effects and reactive sites.



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Caption: Functional map highlighting the orthogonal reactive sites (Br, CHO) and electronic modulators (OMe, Boc).

Comparative Performance Analysis

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The choice of protecting group (or lack thereof) drastically alters the synthetic utility. The table below compares the N-Boc variant against the N-H (Unprotected) and N-Tosyl alternatives.

Feature	N-Boc-4-bromo-3-formyl-7-methoxyindole	**N-H Analog (Unprotected)**	**N-Tosyl Analog**
Solubility (DCM/THF)	High (Ideal for chromatography)	Low (Streaking on silica)	High
Atom Economy	Moderate (Boc = 100 Da)	Excellent	Poor (Tosyl = 155 Da)
Deprotection	Mild Acid (TFA/DCM or HCl)	N/A	Harsh Base (NaOH/MeOH)
Suzuki Coupling	Excellent (No catalyst poisoning)	Poor (Free N-H can bind Pd)	Good
C3-Aldehyde Reactivity	High (Electron-deficient ring)	Moderate (Electron-rich ring)	High
Storage Stability	Good (Store < 4°C)	Excellent	Excellent

Verdict: The N-Boc variant is the superior choice for sequences involving transition metal catalysis (Suzuki/Buchwald) due to the suppression of catalyst poisoning by the free N-H and improved solubility profiles.

Synthesis & Characterization

Synthetic Strategy (The "Self-Validating" Protocol)

Direct formylation (Vilsmeier-Haack) of N-Boc indoles often leads to deprotection due to the generation of HCl. Therefore, the most robust route is Formylation → Protection.

Step 1: Synthesis of 4-bromo-7-methoxyindole

Method:Bartoli Indole Synthesis is preferred over Leimgruber-Batcho for 7-substituted indoles to avoid steric issues during enamine formation.

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- Reagents: 4-Bromo-2-nitroanisole, Vinylmagnesium bromide (3.0 eq), THF, -40°C.
- Key Observation: The reaction must be kept cold (-40°C) to prevent polymerization of the vinyl Grignard.

Step 2: Vilsmeier-Haack Formylation

- Reagents: $POCl_3$ (1.1 eq), DMF (1.2 eq), 0°C to RT.
- Protocol:
  - Premix $POCl_3$ and DMF at 0°C to form the Vilsmeier salt (white precipitate/slurry).
  - Add 4-bromo-7-methoxyindole (dissolved in DMF) slowly.
  - Stir at RT for 2 hours.
  - Critical Step: Quench with ice/NaOH to hydrolyze the iminium salt to the aldehyde.
  - QC Check: TLC (Hex/EtOAc 2:1) shows a new spot with lower R_f (aldehyde is polar).

Step 3: N-Boc Protection[1]

- Reagents: $(Boc)_2O$ (1.2 eq), DMAP (0.1 eq), Et_3N (1.5 eq), DCM.
- Protocol:
  - Dissolve the aldehyde from Step 2 in DCM.
  - Add DMAP and Et_3N.
  - Add $(Boc)_2O$ portion-wise (gas evolution may occur).
  - Stir 4 hours at RT.
  - Wash with 0.1M HCl (rapidly) to remove DMAP, then brine.

Analytical Validation (Data for Verification)

Use these values to validate your product identity.

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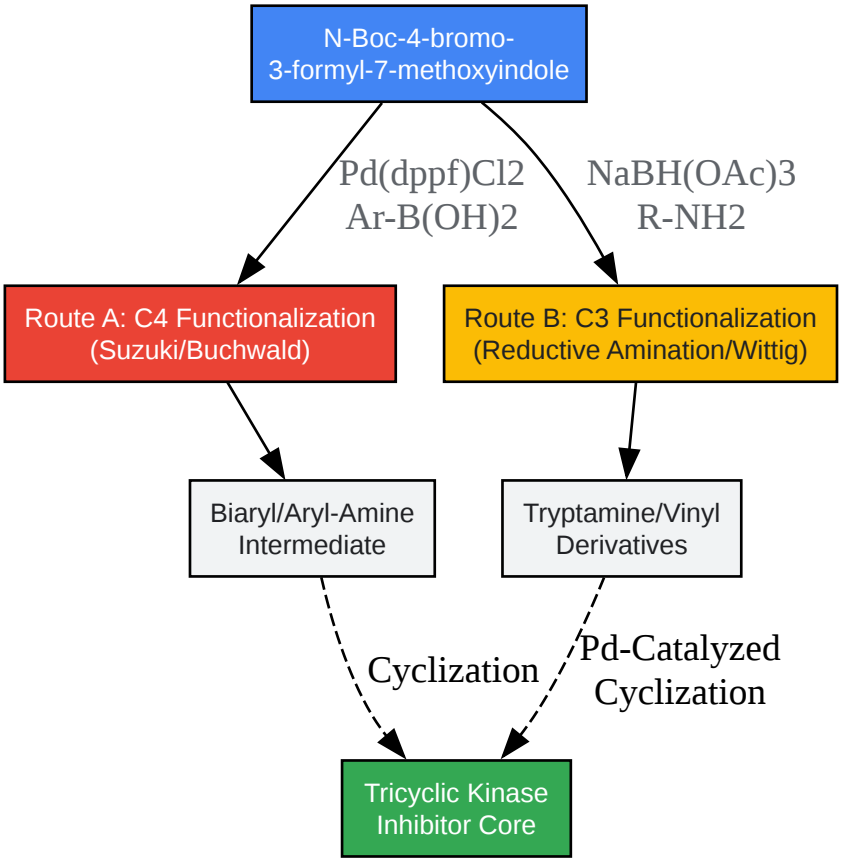
- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 10.55 (s, 1H, CHO): Distinctive aldehyde singlet. If absent, hydrolysis of Vilsmeier salt was incomplete.
  - δ 8.20 (s, 1H, C2-H): Deshielded due to the electron-withdrawing Boc group.
  - δ 7.45 (d, 1H, C5-H): Doublet, coupling with C6.
  - δ 6.80 (d, 1H, C6-H): Upfield due to 7-OMe influence.
  - δ 4.01 (s, 3H, OMe): Characteristic methoxy singlet.
  - δ 1.65 (s, 9H, Boc): Strong singlet. Note: If this integrates to <9H, partial deprotection occurred.
- ^{13}C NMR (100 MHz, $CDCl_3$):
  - δ 186.5 (C=O aldehyde)
  - δ 149.0 (C=O carbamate)
  - δ 85.5 (C-O Boc tertiary carbon)

Reactivity & Workflow

The following diagram outlines the divergent synthetic pathways accessible from this intermediate.

Diagram 2: Reaction Workflow

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Caption: Divergent synthesis pathways. Route A prioritizes cross-coupling; Route B prioritizes aldehyde modification.

Experimental Tip: Order of Operations

If your target requires both a C4-aryl group and a C3-amine:

- Perform Suzuki coupling (Route A) FIRST.
- Perform Reductive Amination (Route B) SECOND. Reasoning: Reductive amination conditions (amines, reducing agents) can sometimes interfere with the oxidative addition step of the palladium cycle if the bromide is still present, or lead to debromination side-products.

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